

The Solubility of 2'-Methoxyacetophenone in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2'-Methoxyacetophenone

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This technical guide provides a comprehensive overview of the solubility of **2'-Methoxyacetophenone** (CAS 579-74-8), an aromatic ketone widely utilized as an intermediate in the synthesis of pharmaceuticals and as a component in the flavor and fragrance industry. A thorough understanding of its solubility in various organic solvents is critical for optimizing reaction conditions, developing purification strategies, and formulating products. This document collates available quantitative solubility data, details a standard experimental protocol for solubility determination, and provides a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **2'-Methoxyacetophenone** has been quantified in several common organic solvents. The following table summarizes this data, offering a comparative view of its solubility profile at a standardized temperature.

Solvent Category	Solvent Name	Temperature (°C)	Solubility (g/L)
Alcohols	Methanol	25	564.37[1]
Ethanol	25	466.92[1]	
n-Propanol	25	383.53[1]	
Isopropanol	25	342.66[1]	
n-Butanol	25	330.26[1]	
Ketones	Acetone	25	1034.86[1]
Esters	Ethyl Acetate	25	774.58[1]
Nitriles	Acetonitrile	25	951.6[1]
Amides	Dimethylformamide (DMF)	25	1246.09[1]
Aqueous	Water	25	4.8[1]

Note: The data indicates that **2'-Methoxyacetophenone** is practically insoluble in water.[1]

Experimental Protocols for Solubility Determination

A robust and widely accepted method for determining the equilibrium solubility of a compound is the shake-flask method, followed by a suitable analytical technique for quantification, such as UV-Vis spectrophotometry.

I. Shake-Flask Method for Equilibrium Solubility Determination

This protocol outlines the steps to ascertain the solubility of **2'-Methoxyacetophenone** in a specific organic solvent.

a. Preparation of a Saturated Solution:

- Add an excess amount of **2'-Methoxyacetophenone** to a known volume of the chosen organic solvent in a sealed glass flask or vial. The presence of undissolved solid is essential

to ensure the solution reaches saturation.

- Seal the container tightly to prevent solvent evaporation.
- Place the sealed container in a shaking incubator or on an orbital shaker with controlled temperature (e.g., 25°C).
- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.[2][3]

b. Sample Separation:

- After the equilibration period, cease agitation and allow the solution to stand undisturbed at the controlled temperature for a short period to allow the excess solid to settle.
- To separate the saturated solution from the undissolved solid, either centrifuge the sample or filter it using a syringe filter (e.g., 0.45 µm PTFE) into a clean, dry container. This step must be performed quickly to minimize any temperature fluctuations that could alter the solubility.

II. Quantification by UV-Vis Spectrophotometry

This protocol describes the use of UV-Vis spectrophotometry to determine the concentration of **2'-Methoxyacetophenone** in the saturated solution.

a. Preparation of Standard Solutions and Calibration Curve:

- Prepare a stock solution of **2'-Methoxyacetophenone** of a known concentration in the same solvent used for the solubility experiment.
- From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
- Determine the wavelength of maximum absorbance (λ_{max}) for **2'-Methoxyacetophenone** in the chosen solvent by scanning a mid-range standard solution across the UV-Vis spectrum.
- Measure the absorbance of each standard solution at the determined λ_{max} .

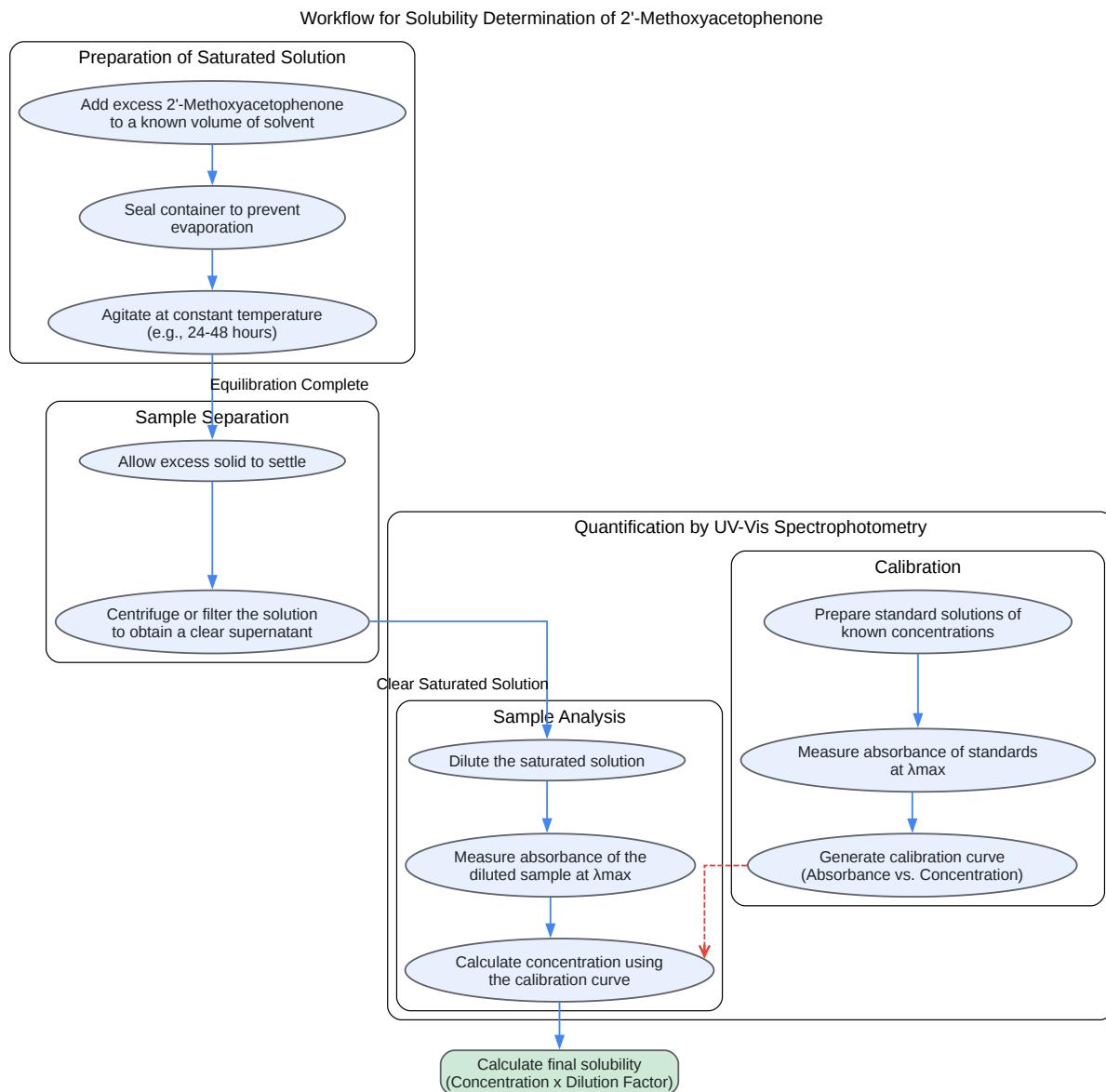
- Plot a calibration curve of absorbance versus concentration. The resulting graph should be linear and adhere to the Beer-Lambert law.

b. Analysis of the Saturated Solution:

- Dilute the clear, filtered saturated solution obtained from the shake-flask experiment with the same solvent to ensure the absorbance reading falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample at the same λ_{max} .
- Use the equation of the line from the calibration curve to calculate the concentration of **2'-Methoxyacetophenone** in the diluted sample.
- Multiply the calculated concentration by the dilution factor to determine the solubility of **2'-Methoxyacetophenone** in the solvent.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **2'-Methoxyacetophenone**.

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Caption: Experimental workflow for determining the solubility of **2'-Methoxyacetophenone**.

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